

# High-Temperature Stability: A Comparative Analysis of Platinum-Rhodium and Platinum-Iridium Thermocouples

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## Compound of Interest

Compound Name: *Platinum rhodium*

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For researchers, scientists, and drug development professionals operating in high-temperature environments, the selection of a stable and reliable thermocouple is paramount for accurate and repeatable experimental outcomes. This guide provides a detailed comparison of the high-temperature stability of two common noble metal thermocouple types: platinum-rhodium and platinum-iridium alloys.

The longevity and accuracy of thermocouples at elevated temperatures are primarily dictated by their resistance to drift and decalibration. These phenomena are influenced by factors such as the composition of the thermocouple alloys, the operating temperature, the surrounding atmosphere, and the purity of the materials used in their construction, including the ceramic insulators. This guide synthesizes available experimental data to offer a clear comparison of platinum-rhodium and platinum-iridium thermocouples, aiding in the selection of the most appropriate sensor for critical high-temperature applications.

## Comparative Analysis of High-Temperature Stability

The stability of a thermocouple is its ability to maintain a consistent thermoelectric output at a constant temperature over time. Drift, or a gradual change in output, is a key indicator of instability. The following table summarizes available quantitative data on the drift and stability of various platinum-rhodium and platinum-iridium thermocouples at high temperatures. It is important to note that the data is collated from different studies with varying experimental conditions.

Thermocouple Type	Temperature (°C)	Atmosphere	Duration (hours)	Observed Drift/Decalibration	Key Findings & Remarks
Platinum-Rhodium					
Type S (Pt-10%Rh vs. Pt)	1300	Air	~6000	Gradual EMF drift observed.[1]	Drift is influenced by rhodium oxidation and migration.[2]
Type R (Pt-13%Rh vs. Pt)	1300	Air	~6000	Similar drift behavior to Type S.[1]	Rhodium oxidation is a known cause of instability between 600°C and 900°C.[2]
Pt-20%Rh vs. Pt	157 - 962	Not specified	Not specified	Found to be the most stable among various Pt-Rh alloys tested.[2]	Exhibits properties comparable to the more stable Pt-Pd thermocouples.[2]
Platinum-Rhodium (unspecified)	~1257 (1530 K)	High-Vacuum	3700	Average of -2.8 K.[3]	Contamination from insulators is a significant factor in a vacuum environment.
Platinum-Iridium					

Pt/Ir (Thin Film)	300 - 1000	Not specified	3 calibration cycles	<0.21% deviation between cycles.[4]	Demonstrate s excellent long-term service stability in thin-film form. [4]
Ir-40%Rh vs. Ir	1700, 1850, 2000	Air vs. Nitrogen	Not specified	No significant calibration shift observed.	Iridium-based thermocouple s show high stability at very high temperatures.

## Mechanisms of Decalibration

The primary mechanisms leading to the decalibration of platinum-based thermocouples at high temperatures include:

- **Oxidation:** In oxidizing atmospheres, the constituent metals can form volatile oxides. For platinum-rhodium thermocouples, the preferential evaporation of rhodium oxide can alter the alloy composition and, consequently, the thermoelectric output.[5] Iridium is also susceptible to oxidation at high temperatures, which can affect the stability of platinum-iridium thermocouples.
- **Contamination:** Contamination of the thermocouple wires by impurities from the surrounding environment, particularly from the ceramic protection tubes, is a major source of instability.[1] Iron from alumina sheaths is a common contaminant that can significantly impact the thermoelectric properties of both platinum-rhodium and iridium-based thermocouples. Studies suggest that iridium and iridium-rhodium alloys are less susceptible to iron contamination compared to platinum-rhodium thermocouples.
- **Grain Growth:** At high temperatures, the grain structure of the thermocouple wires can change, leading to mechanical failure and affecting the thermoelectric homogeneity of the wires.

- **Rhodium Migration:** In platinum-rhodium thermocouples, rhodium can migrate from the alloy leg to the pure platinum leg, especially at the hot junction, leading to a change in the composition and a corresponding drift in the output.[2]

## Experimental Protocols for High-Temperature Stability Testing

A standardized methodology is crucial for the comparative evaluation of thermocouple stability. The following protocol is based on the guidelines provided by the EURAMET for long-term drift testing of noble metal thermocouples.[6]

**Objective:** To determine the long-term drift and stability of platinum-rhodium and platinum-iridium thermocouples at a specified high temperature.

**Materials and Equipment:**

- **Test Thermocouples:** A statistically significant number of new, unused platinum-rhodium and platinum-iridium thermocouples of the same type and wire diameter.
- **Reference Thermocouple:** A calibrated and stable reference thermocouple (e.g., a standard Type S or R thermocouple with a recent calibration certificate).
- **High-Temperature Furnace:** A stable, uniform temperature furnace capable of maintaining the desired test temperature with high precision.
- **Data Acquisition System:** A high-precision digital multimeter or data logger for recording the thermocouple outputs.
- **Ceramic Protection Tubes:** High-purity alumina or other appropriate ceramic tubes to house the thermocouples.
- **Ice Point Reference:** A well-maintained ice bath or an electronic ice point reference for the cold junction.

**Procedure:**

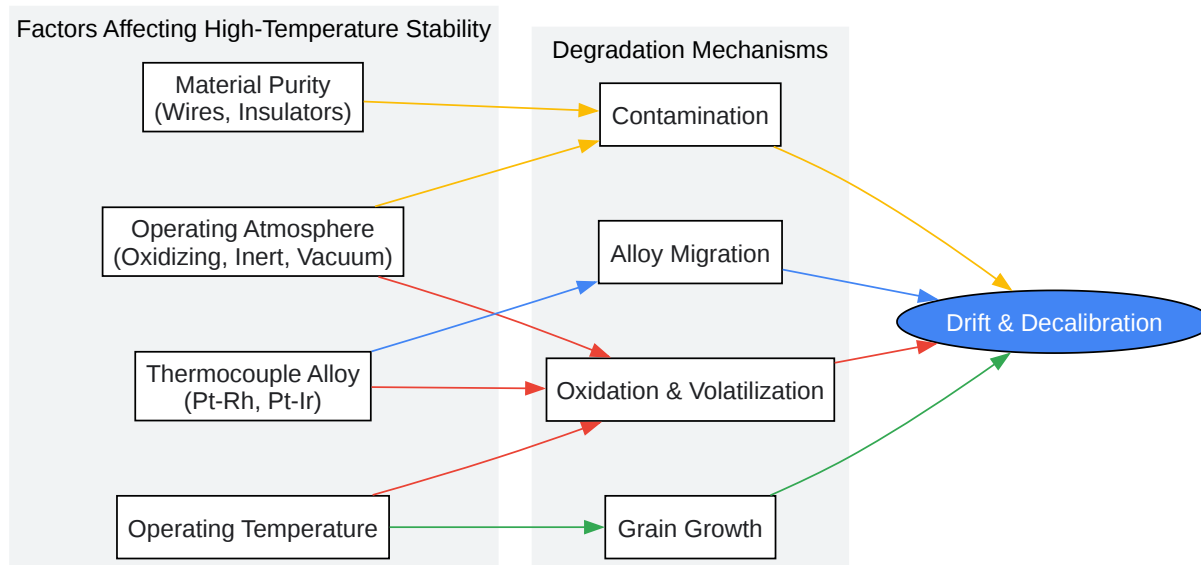
- **Initial Calibration:**

- Perform an initial calibration of all test thermocouples against the reference thermocouple at the intended test temperature.
- The calibration should be carried out in the same furnace to be used for the long-term test to ensure consistency.
- Record the initial electromotive force (EMF) output of each thermocouple.
- High-Temperature Exposure:
  - Install the test thermocouples and the reference thermocouple in the high-temperature furnace, ensuring they are all located within the uniform temperature zone.
  - Protect each thermocouple with a high-purity ceramic tube to prevent cross-contamination.
  - Bring the furnace to the desired test temperature and maintain it for the duration of the test. A minimum duration of four months is recommended for long-term stability assessment.[\[6\]](#)
- Periodic Recalibration:
  - Periodically, without removing the thermocouples from the furnace, perform in-situ recalibrations against the reference thermocouple.
  - The frequency of recalibration should be higher at the beginning of the test (e.g., weekly for the first month) and can be reduced later (e.g., bi-weekly).[\[6\]](#)
  - Record the EMF output of each thermocouple at each recalibration interval.
- Data Analysis:
  - For each test thermocouple, calculate the drift at each recalibration interval as the change in EMF output from the initial calibration.
  - Convert the EMF drift to a temperature drift using the appropriate thermocouple reference tables.

- Plot the temperature drift as a function of time for each thermocouple to visualize the stability and determine the drift rate.
- Final Calibration and Inspection:
  - At the conclusion of the long-term exposure, perform a final calibration of the test thermocouples.
  - Visually inspect the thermocouple wires for any signs of degradation, such as discoloration, embrittlement, or grain growth.

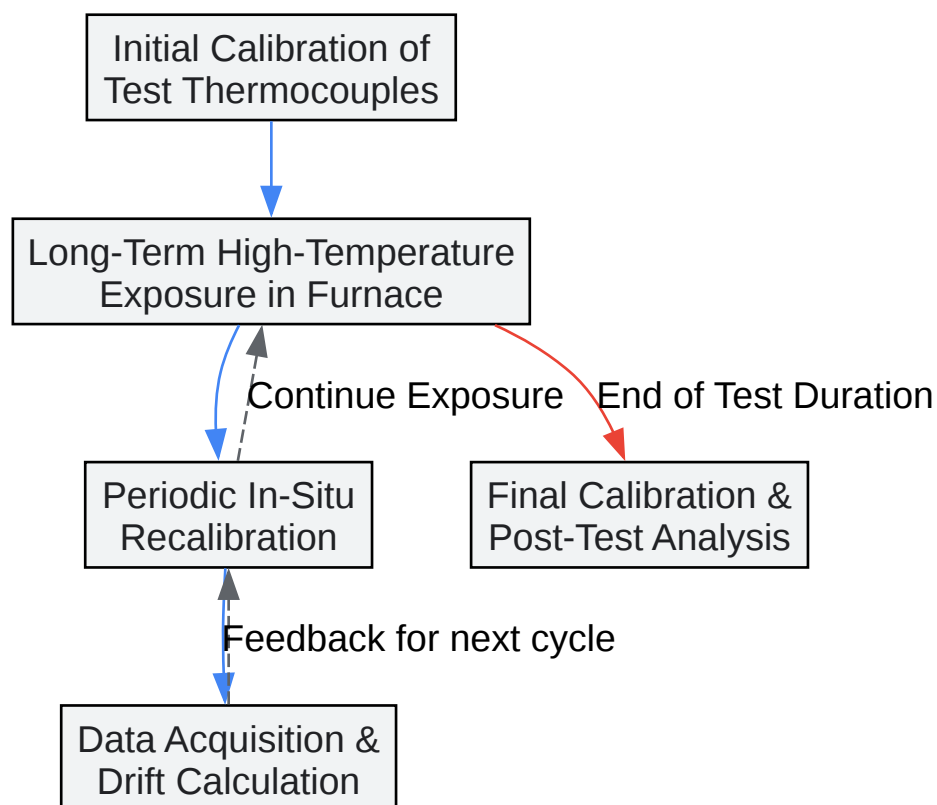
## Visualizing Key Relationships

To better understand the factors influencing thermocouple stability and the experimental process, the following diagrams are provided.



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Caption: Factors influencing the high-temperature stability of noble metal thermocouples.



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Caption: A typical experimental workflow for assessing the long-term stability of thermocouples.

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